

Chemical Profile & Bioactivity Data of Ro 14-9578

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

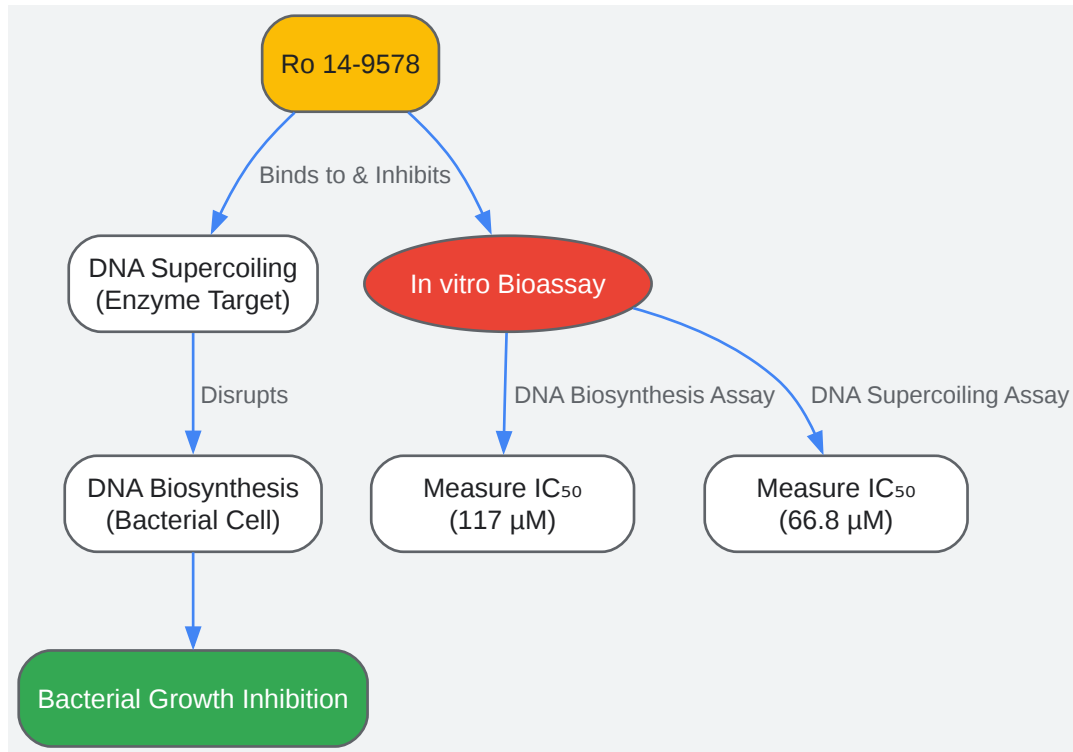
[Get Quote](#)

The table below summarizes the core chemical identifiers and key bioactivity data for **Ro 14-9578**.

Property	Description
CAS Number	100891-41-6 [1] [2] [3]
Molecular Formula	C ₁₆ H ₁₃ NO ₅ [1] [2]
Molar Mass	299.28 g/mol [1] [2]
Bioactivity Classification	Tricyclic quinolone antibacterial agent [1] [2] [3]
Primary Mechanism of Action	Inhibition of DNA biosynthesis and DNA supercoiling [1]
IC ₅₀ (DNA Biosynthesis in <i>E. coli</i>)	117 μM [1]
IC ₅₀ (DNA Supercoiling in <i>E. coli</i>)	66.8 μM [1]
Antibacterial Spectrum	Various Gram-negative bacteria and <i>Staphylococcus aureus</i> [1]

Mechanism of Action and Experimental Context

The inhibitory activity of **Ro 14-9578** was characterized in a 1987 study that investigated mono- and tricyclic quinolone analogs [1]. The following diagram illustrates the proposed mechanism of action and the experimental workflow used to determine its efficacy.



[Click to download full resolution via product page](#)

The primary mechanism of **Ro 14-9578** involves targeting the bacterial enzymes responsible for DNA supercoiling, a critical process for maintaining functional DNA structure. This inhibition disrupts the overall DNA biosynthesis machinery, ultimately leading to inhibition of bacterial growth [1].

Understanding IC₅₀ in Experimental Pharmacology

The **IC₅₀ (Half Maximal Inhibitory Concentration)** is a central potency measure in pharmacology, representing the concentration of an inhibitor required to reduce a given biological process by 50% in vitro [4] [5].

- **Characterizing Inhibitors:** IC₅₀ is the standard metric for defining the functional strength of an antagonist like **Ro 14-9578** [4] [5].
- **Dose-Response Curves:** IC₅₀ values are determined by constructing a dose-response curve. The data is typically fitted using a four-parameter logistic (4PL) regression model to interpolate the point of

half-maximal inhibition [6] [7].

- **Context Dependence:** It's crucial to note that IC_{50} values can vary based on specific experimental conditions. The absolute binding affinity (K_i) of the inhibitor can be calculated from the IC_{50} using the Cheng-Prusoff equation, which accounts for variables like substrate concentration [4].

Research Application & Sourcing

For ongoing research, **Ro 14-9578** is available from chemical suppliers specializing in research compounds. It is typically sold in milligram quantities and is explicitly labeled "**for research use only, not for human use**" [1] [2].

- **Storage:** The compound should be stored as a powder at $-20^{\circ}C$ for long-term stability (e.g., 3 years) [2].
- **Key Consideration:** The foundational bioactivity data for **Ro 14-9578** comes from a 1987 publication. While this establishes its mechanism, more recent studies on this specific compound are not reflected in the current search results. Subsequent research may have explored related tricyclic quinolone analogs with potentially improved properties.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Ro _product_DataBase_PeptideDB 14 9578 [peptidedb.com]
2. Ro 14-9578 [targetmol.com]
3. MeSH Browser [meshb.nlm.nih.gov]
4. IC_{50} [en.wikipedia.org]
5. Determination of half-maximal inhibitory concentration using ... [pubmed.ncbi.nlm.nih.gov]
6. Calculator | AAT Bioquest IC_{50} [aatbio.com]
7. How to determine an IC_{50} - FAQ 1859 [graphpad.com]

To cite this document: Smolecule. [Chemical Profile & Bioactivity Data of Ro 14-9578]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541578#ro-14-9578-dna-biosynthesis-inhibition-ic50>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com